

# A Comparative Analysis of Diclosulam and Flumioxazin for Weed Management in Peanuts

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## Compound of Interest

Compound Name: Diclosulam

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This guide provides a detailed comparison of the performance of two prominent herbicides, **diclosulam** and flumioxazin, in peanut (*Arachis hypogaea* L.) cultivation. The information presented is synthesized from various research studies and is intended for researchers, scientists, and agricultural professionals.

## Executive Summary

Both **diclosulam** and flumioxazin are effective herbicides for managing a broad spectrum of weeds in peanuts when used as part of a comprehensive weed management program.<sup>[1][2]</sup> **Diclosulam**, an acetolactase synthase (ALS) inhibitor, demonstrates particularly strong control of yellow nutsedge.<sup>[3][4]</sup> Flumioxazin, a protoporphyrinogen oxidase (PPO) inhibitor, offers excellent residual control of many broadleaf weeds.<sup>[2][5][6]</sup> While flumioxazin can cause transient early-season injury to peanuts, this typically does not result in yield loss.<sup>[2][7][8]</sup> In many studies, weed management systems incorporating either **diclosulam** or flumioxazin have resulted in comparable peanut yields.<sup>[3][4][9]</sup>

## Quantitative Performance Data

The following tables summarize the comparative performance of **diclosulam** and flumioxazin based on weed control efficacy, crop injury, and peanut yield from various studies.

Table 1: Weed Control Efficacy of **Diclosulam** vs. Flumioxazin in Peanuts

Weed Species	Diclosulam	Flumioxazin	Notes
Yellow Nutsedge (Cyperus esculentus)	Excellent (90% late-season control)[3][4]	Fair to Good (<69% control)[5]	Diclosulam-based systems consistently provide superior control of yellow nutsedge.[3][4]
Sicklepod (Senna obtusifolia)	Poor (<63% control)[5]	Poor to Fair (<63% control)[5]	Neither herbicide provides adequate control of sicklepod when used alone.[1][9] Control improves significantly when used in a system with POST herbicides like imazapic.[1][9]
Morningglory Species (Ipomoea spp.)	Variable (59-91% control)[3][4]	Variable (59-91% control)[3][4]	Control is variable for both herbicides. POST applications of other herbicides are often necessary for consistent control.[3][4]
Florida Beggarweed (Desmodium tortuosum)	Good (78% control with PPI application)[5]	Excellent (90% control with PRE application)[5]	Flumioxazin generally provides better control of Florida beggarweed.[5]
Common Lambsquarters (Chenopodium album)	Excellent (≥91% control in a system)[3][4]	Excellent (≥91% control in a system)[3][4]	Both are highly effective when used in a pre-emergence system with dimethenamid.[3][4]
Eclipta (Eclipta prostrata)	Excellent (≥91% control in a system)[3][4]	Excellent (≥91% control in a system)[3][4]	Both are highly effective when used in a pre-emergence

system with  
dimethenamid.[3][4]

Prickly Sida (Sida  
spinosa)

Excellent ( $\geq 91\%$   
control in a system)[3]  
[4]

Excellent ( $\geq 91\%$   
control in a system)[3]  
[4]

Both are highly  
effective when used in  
a pre-emergence  
system with  
dimethenamid.[3][4]

Table 2: Peanut Injury and Yield in Response to **Diclosulam** and Flumioxazin

Parameter	Diclosulam	Flumioxazin	Notes
Peanut Injury	Minimal to moderate injury reported.[10]	Can cause significant early-season injury (stunting, discoloration), especially with heavy rainfall after application.[2][7][8][11]	Flumioxazin injury is typically transient, and peanuts generally recover without impacting yield.[2][7][8]
Peanut Yield	Generally comparable to flumioxazin systems.[3][4][9]	Yields are often equivalent to those in diclosulam systems, even with early-season injury.[3][4][7][9]	Yields for both herbicides are superior to systems with only a single PRE herbicide like dimethenamid.[3][4]

## Experimental Protocols

The data presented is derived from field studies conducted under various environmental conditions. Key aspects of the methodologies are outlined below.

### General Experimental Design:

- Locations: Studies were conducted in key peanut-producing regions of the United States, including North Carolina, Florida, and Texas.[3][9][12]

- Peanut Cultivars: A range of runner and Virginia market-type peanut cultivars were used, including 'NC 10C', 'NC 12C', 'NC 7', and 'Georgia Green'.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Herbicide Application:
  - **Diclosulam**: Typically applied preplant incorporated (PPI) or pre-emergence (PRE).[\[5\]](#)[\[9\]](#)
  - Flumioxazin: Applied pre-emergence (PRE).[\[5\]](#)[\[9\]](#)
  - Application Rates: Herbicides were tested at various rates, including full and reduced labeled rates.[\[13\]](#)
  - Systems Approach: **Diclosulam** and flumioxazin were often evaluated alone and in combination with other PRE and post-emergence (POST) herbicides as part of a complete weed management program.[\[3\]](#)[\[4\]](#)[\[9\]](#)
- Data Collection:
  - Weed Control: Visually assessed as a percentage of control compared to an untreated check at various intervals after application.
  - Crop Injury: Visually rated on a scale of 0% (no injury) to 100% (crop death).
  - Peanut Yield: Determined by harvesting and weighing the peanuts from each plot.

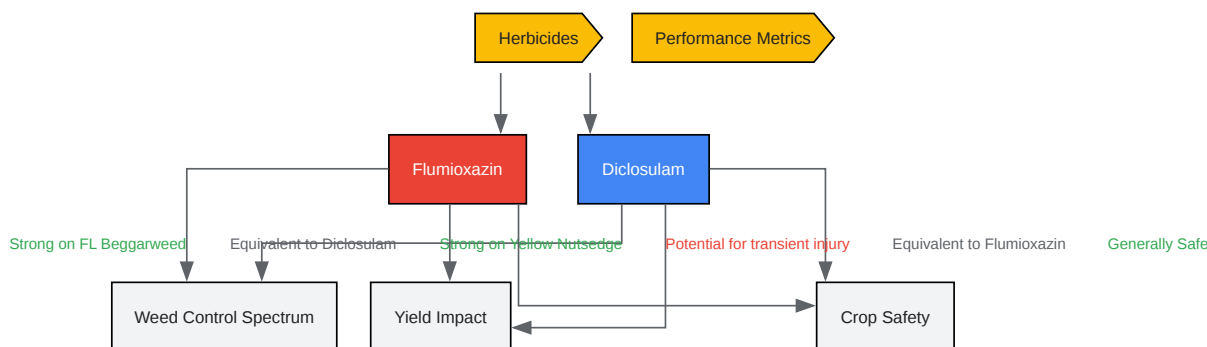
#### Example Protocol: Comparative Efficacy in Conventional and Strip-Tillage Systems

A study conducted in Lewiston and Rocky Mount, North Carolina, evaluated weed management systems in both strip- and conventional-tillage peanuts.[\[3\]](#)[\[4\]](#) The peanut cultivars 'NC 10C', 'NC 12C', and 'NC 7' were used.[\[3\]](#)[\[4\]](#) Herbicide systems included PRE applications of dimethenamid alone, or in combination with either **diclosulam** or flumioxazin, followed by various POST herbicide options.[\[3\]](#)[\[4\]](#) Weed control, peanut yield, and net returns were evaluated.[\[3\]](#)[\[4\]](#)

## Visualizations

### Experimental Workflow for Herbicide Comparison in Peanuts





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